

Application Note and Protocol: Preparation of Carcainium Chloride Stock Solution

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Compound of Interest

Compound Name: Carcainium

Cat. No.: B15197547

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Carcainium chloride, also known as QX 572 and RSD 931, is a quaternary derivative of lidocaine.[1][2][3] It is recognized for its antitussive properties, demonstrating a mechanism of action on airway sensory nerves that is distinct from that of lidocaine.[4][5] This document provides a detailed protocol for the preparation of a **Carcainium** chloride stock solution from its powdered form for research applications.

Quantitative Data Summary

A summary of the key quantitative data for **Carcainium** chloride is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₂ ClN ₃ O ₂	[2][6]
Molecular Weight	347.84 g/mol	[2][6]
CAS Number	1042-42-8	[1][2][3]
Appearance	Solid	[2]
Purity	≥98.0%	[7]
Solubility in DMSO	33.33 mg/mL (95.82 mM)	[3][6]

Experimental Protocol: Preparation of Carcainium Chloride Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **Carcainium** chloride in Dimethyl Sulfoxide (DMSO).

Materials:

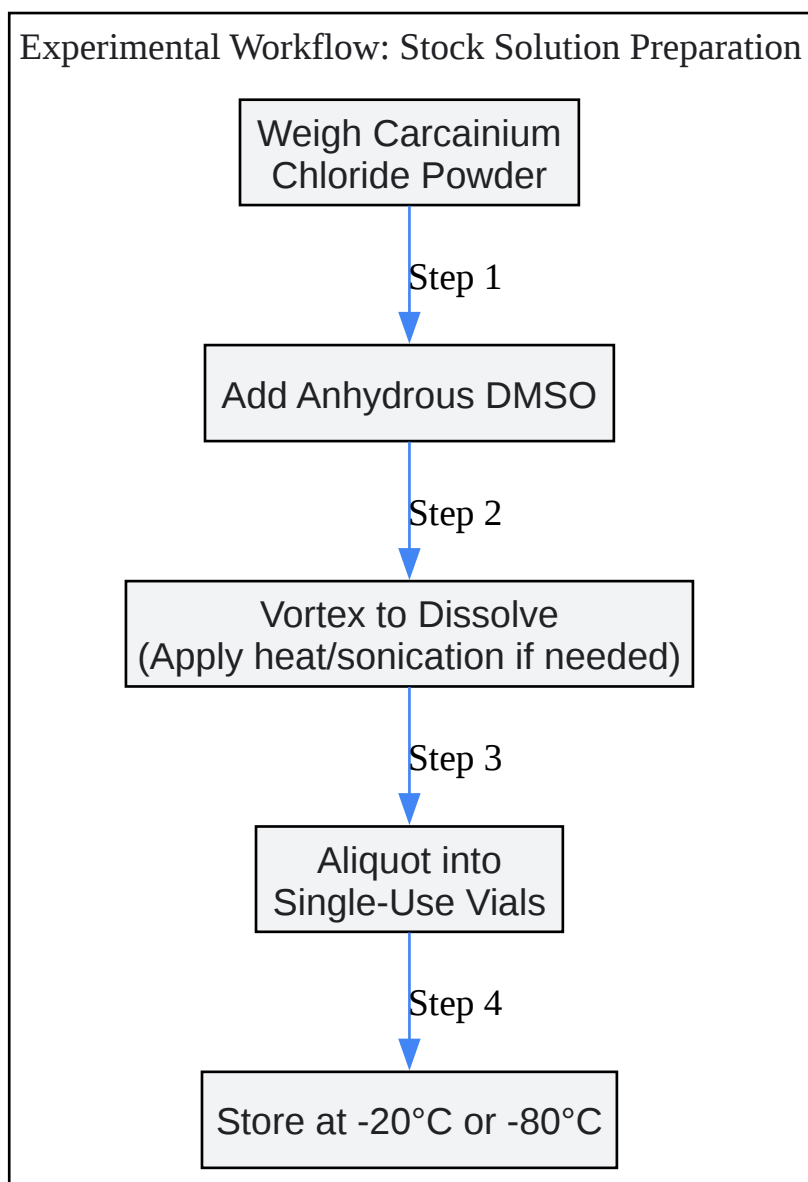
- **Carcainium** chloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Pre-dissolution Steps:

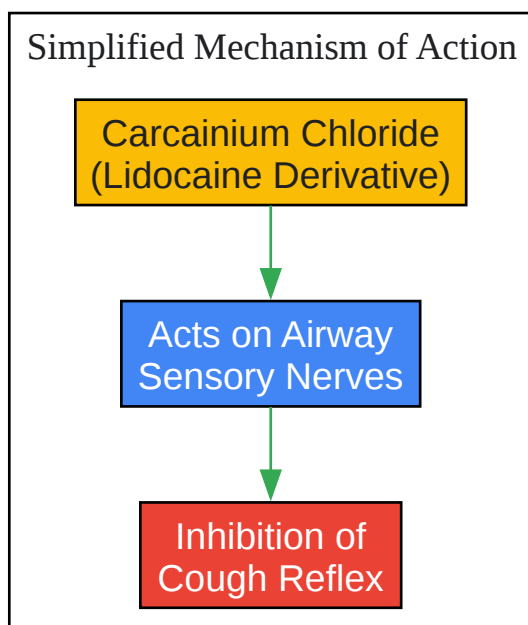
- Before opening, bring the vial of **Carbainium** chloride powder to room temperature.
- Ensure all equipment is clean and sterile to prevent contamination.
- Perform all weighing and solution preparation in a chemical fume hood.
- Weighing the Powder:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **Carbainium** chloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.48 mg of the powder (Molecular Weight = 347.84 g/mol).
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed powder. To continue the example, add 1 mL of DMSO to the 3.48 mg of powder.
 - Cap the tube securely and vortex thoroughly until the powder is completely dissolved.
 - To aid dissolution, gentle warming of the solution to 37°C or sonication can be applied.^[3] For higher concentrations, heating to 60°C may be necessary.^{[3][6]}
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.^[1]
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^{[1][8]}
 - For short-term storage (up to 1 month), the solution can be kept at -20°C.^{[1][8]}
 - It is recommended to store the solutions under nitrogen to maintain stability.^{[1][6]}

Diagrams



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Caption: Workflow for preparing **Carcainium** chloride stock solution.



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Caption: Simplified diagram of **Carcainium** chloride's mechanism of action.

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